

Safe Disposal of BMS-1166 Hydrochloride: A Procedural Guide

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Compound of Interest

Compound Name: *BMS-1166 hydrochloride*

Cat. No.: *B8086991*

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This guide provides essential safety and logistical information for the proper disposal of **BMS-1166 hydrochloride**, a potent PD-1/PD-L1 interaction inhibitor. Adherence to these procedures is critical to ensure personnel safety and environmental compliance. The information is based on standard laboratory practices for handling hazardous chemical waste.

Hazard Identification and Safety Data

BMS-1166 hydrochloride is classified with specific hazards that must be considered during handling and disposal.^[1] Personal protective equipment (PPE) is mandatory.

Identifier	Value	Reference
IUPAC Name	(2R,4R)-1-(5-Chloro-2-((3-cyanobenzyl)oxy)-4-((3-(2,3-dihydrobenzo[b][2][3]dioxin-6-yl)-2-methylbenzyl)oxy)benzyl)-4-hydroxypyrrolidine-2-carboxylic acid hydrochloride	[4]
CAS Number	2113650-05-6 (HCl salt)	[4][5]
Molecular Formula	C36H34ClI2N2O7	[4]
Molecular Weight	677.57 g/mol	[4]
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1]

Disposal Protocol for BMS-1166 Hydrochloride

This protocol outlines the step-by-step procedure for the safe disposal of **BMS-1166 hydrochloride** waste, including pure compound, contaminated materials, and solutions.

Personal Protective Equipment (PPE)

Before beginning any disposal-related activities, ensure all required PPE is worn correctly.

- **Gloves:** Wear chemical-resistant gloves (e.g., nitrile).
- **Eye Protection:** Use safety glasses with side shields or chemical splash goggles.[1]
- **Lab Coat:** A standard laboratory coat is required to protect against skin contact.[1]
- **Respiratory Protection:** If handling the powder outside of a certified chemical fume hood or ventilated enclosure, a respirator may be necessary to avoid inhalation.[1]

Waste Segregation and Collection

Properly segregate waste to prevent accidental chemical reactions and to ensure compliant disposal.

- Solid Waste:
 - Collect un-used or expired **BMS-1166 hydrochloride** powder in its original container or a clearly labeled, sealed waste container.
 - Place contaminated consumables such as weigh boats, pipette tips, and wipes into a dedicated, sealed plastic bag or container labeled "Hazardous Chemical Waste: **BMS-1166 Hydrochloride**."
- Liquid Waste:
 - Collect solutions containing **BMS-1166 hydrochloride** in a dedicated, leak-proof, and shatter-resistant waste container.
 - The container must be clearly labeled with "Hazardous Chemical Waste," the chemical name "**BMS-1166 Hydrochloride**," and the approximate concentration and solvent (e.g., DMSO, saline).
 - Do not mix with incompatible waste streams. Consult your institution's waste management guidelines.

Decontamination of Work Surfaces and Equipment

Decontaminate all surfaces and non-disposable equipment that may have come into contact with the compound.

- Prepare a cleaning solution (e.g., 70% ethanol or isopropanol).
- Thoroughly wipe down the work surface (fume hood, benchtop) and any equipment used.^[1]
- Dispose of the cleaning materials (wipes, paper towels) as solid hazardous waste as described in step 2.

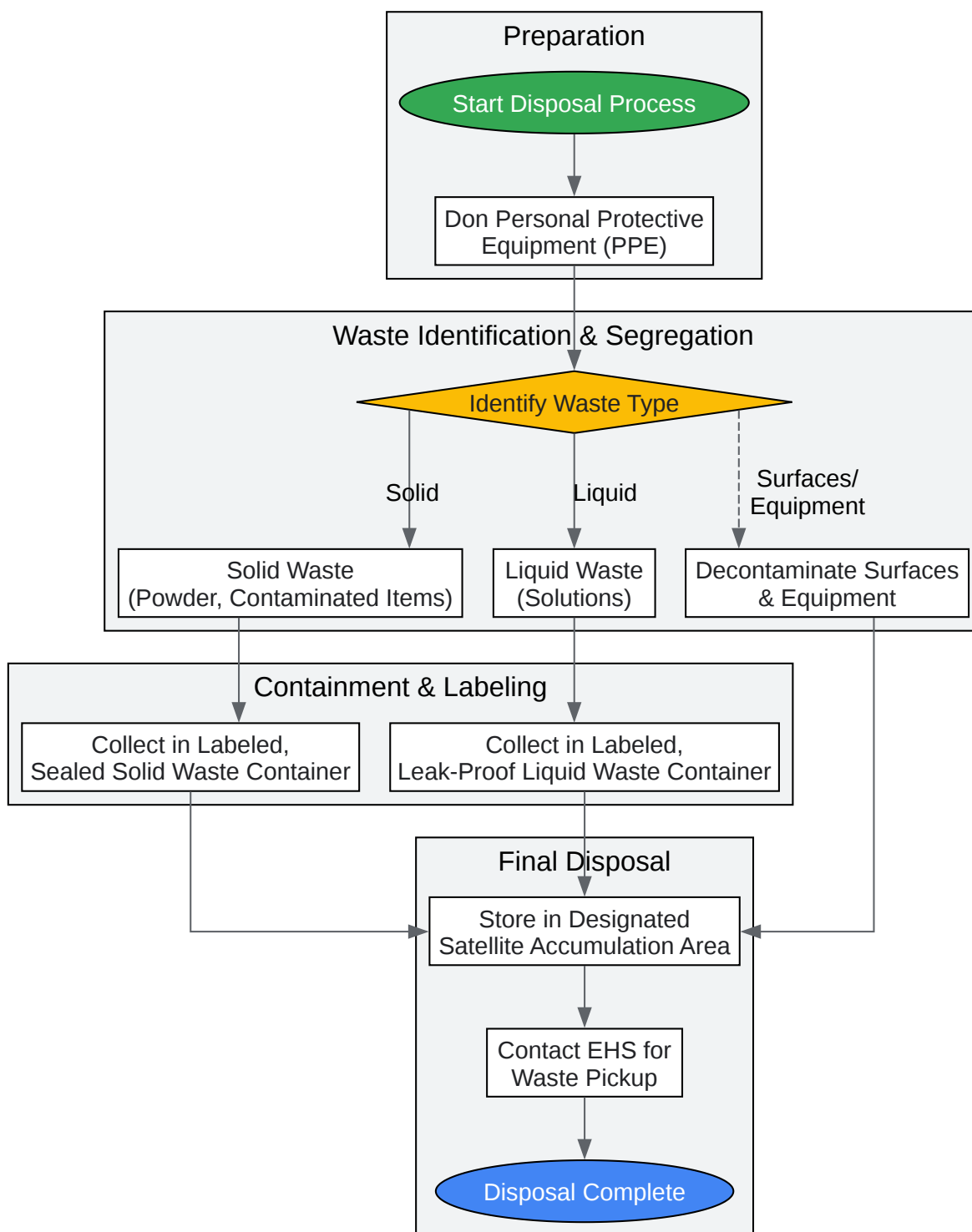
Final Disposal Procedure

- **Storage:** Store the sealed hazardous waste containers in a designated, secure satellite accumulation area until collection. This area should be away from drains or water courses.[\[1\]](#)
- **Waste Pickup:** Arrange for the collection of the hazardous waste through your institution's Environmental Health & Safety (EHS) office or a certified chemical waste disposal contractor.
- **Compliance:** All chemical waste must be disposed of in accordance with local, state, and federal regulations. Never dispose of **BMS-1166 hydrochloride** down the drain or in regular trash.[\[6\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of materials related to **BMS-1166 hydrochloride**.

BMS-1166 Hydrochloride Disposal Workflow

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Caption: Workflow for the safe handling and disposal of BMS-1166 HCl.

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